Technical Guide: Spectroscopic Data for 4-(Bromomethyl)quinoline Hydrobromide

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Compound of Interest

Compound Name:	*4-(Bromomethyl)quinoline hydrobromide*
CAS No.:	*73870-28-7*
Cat. No.:	*B1441068*

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Compound: **4-(Bromomethyl)quinoline hydrobromide** CAS No: 73870-28-7 (Salt); 5632-16-6 (Free Base) Formula: C

H

BrN

HBr M.W.: 302.99 g/mol (Salt); 222.08 g/mol (Free Base)

Executive Summary & Application Context

4-(Bromomethyl)quinoline hydrobromide is a highly reactive benzylic bromide equivalent. Unlike its free base, which is prone to polymerization and hydrolysis, the hydrobromide salt offers enhanced stability and crystallinity. It serves as a "soft" electrophile in S

2 reactions, typically reacting with amines, thiols, or enolates to generate functionalized quinoline derivatives.

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Critical Handling Note: This compound is a potent lachrymator and skin irritant. The benzylic bromide bond is labile; exposure to moisture rapidly generates 4-(hydroxymethyl)quinoline (hydrolysis impurity).

Synthesis & Preparation Workflow

Understanding the synthesis is prerequisite to interpreting the spectra, as the primary impurities (starting material and hydrolysis product) have distinct spectral signatures.

Synthetic Route

The standard industrial preparation involves the radical bromination of 4-methylquinoline (Lepidine) followed by salt formation.

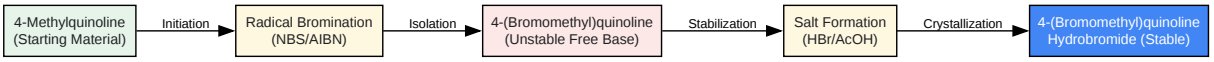
- Radical Bromination: Lepidine + NBS (or Br

)

  4-(Bromomethyl)quinoline (Free Base).
- Salt Formation: Free Base + HBr (g) or HBr/AcOH

  Hydrobromide Salt (Precipitate).

Workflow Diagram



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Figure 1: Synthesis pathway highlighting the transition from the unstable free base to the stable hydrobromide salt.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H NMR spectrum of the salt differs significantly from the free base due to the protonation of the quinoline nitrogen. This results in a global downfield shift (deshielding) of the aromatic protons, particularly H-2 and H-8.

Solvent: DMSO-d

(Recommended due to solubility and lack of exchangeable protons compared to MeOH-d

).

H NMR Data Table (DMSO-d

, 400 MHz)

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Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
NH	13.5 - 14.5	Broad s	1H	Exchangeable acidic proton on Nitrogen. Often broad or invisible if "wet" solvent is used.
H-2	9.15 - 9.25	d (Hz)	1H	Most deshielded aromatic proton; adjacent to N .
H-8	8.45 - 8.55	d (Hz)	1H	Deshielded by peri-interaction and N .
H-5	8.25 - 8.35	d (Hz)	1H	Aromatic ring proton.
H-3	8.10 - 8.20	d (Hz)	1H	Coupled to H-2.
H-7	8.00 - 8.10	t / m	1H	Benzenoid ring proton.
H-6	7.85 - 7.95	t / m	1H	Benzenoid ring proton.
CH -Br	5.25 - 5.35	s	2H	Diagnostic Peak. Sharp singlet. Shifts upfield to ~4.8 ppm in free base.

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Critical Quality Control Checks:

- Lepidine Impurity: Look for a singlet at

  2.9 - 3.0 ppm (Ar-CH

). If present >2%, recrystallization is required.

- Hydrolysis Impurity: Look for a singlet at

  5.05 ppm (CH

  -OH) or a doublet if OH coupling is visible.

- Water Content: HBr salts are hygroscopic. A large water peak at

  3.33 ppm (in DMSO) indicates moisture absorption, which accelerates hydrolysis.

B. Infrared (IR) Spectroscopy

The IR spectrum validates the salt form and the integrity of the alkyl bromide.

Key Absorption Bands (KBr Pellet / ATR)

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Wavenumber (cm)	Vibration Mode	Functional Group	Notes
2800 - 3100	N-H Stretch	Ammonium Salt	Broad, multiple bands ("ammonium band"). Indicates salt formation.
3050	C-H Stretch	Aromatic	Weak, often obscured by N-H band.
1610, 1590	C=C / C=N Stretch	Quinoline Ring	Characteristic skeletal vibrations.
1200 - 1250	CH -Br Wag	Alkyl Halide	Diagnostic wagging vibration.
600 - 700	C-Br Stretch	Alkyl Bromide	Strong, sharp band. Often 640 cm .

Experimental Protocols

Protocol 1: Sample Preparation for NMR

Objective: To prevent in-tube hydrolysis during analysis.

- Dry the Tube: Use an oven-dried NMR tube to minimize surface moisture.
- Solvent Choice: Use DMSO-d from a fresh ampoule (or stored over molecular sieves). Avoid CDCl unless neutralized, as traces of acid/water in chloroform can cause erratic shifts or degradation.

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- Concentration: Dissolve

  10 mg of the salt in 0.6 mL DMSO-d

  .

- Acquisition: Run the scan immediately. If the NH

  peak is critical for validation, do not heat the sample.

Protocol 2: Differentiation from Free Base

If the identity of the white powder is in question (Free base vs. HBr salt), perform the Silver Nitrate Test:

- Dissolve 5 mg of sample in 1 mL ethanol/water (1:1).
- Add 2 drops of 0.1 M AgNO

  solution.

- Observation:
  - Immediate heavy precipitate (AgBr): Indicates ionic bromide (HBr salt).
  - Slow/No precipitate (cold): Indicates covalent bromide (Free base) - requires heating to hydrolyze first.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11775705, 4-(Bromomethyl)quinoline. Retrieved from [Link]
- Ökten, S., et al. (2016). Reinvestigation of bromination of 8-substituted quinolines. Organic Communications, 9(4), 82-93.[1] (Provides general bromination protocols and quinoline NMR assignments).

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Sources

- 1. 4-methylquinoline(491-35-0) 1H NMR spectrum [chemicalbook.com]
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